

Operational Safety Guide: Fmoc-L-Lys(Boc-Ahx)-OH Handling & Logistics

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Compound of Interest

Compound Name: Fmoc-L-Lys(Boc-Ahx)-OH

CAS No.: 2250437-37-5

Cat. No.: B2796400

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Executive Summary & Immediate Action

Fmoc-L-Lys(Boc-Ahx)-OH is a specialized amino acid derivative utilized in Solid Phase Peptide Synthesis (SPPS).[1] While the solid powder presents moderate irritation risks (H315, H319, H335), the critical hazard vector is its solvation in high-dipole aprotic solvents (DMF, NMP) during synthesis.[2]

Immediate Safety Directive:

- Solid State: Handle only in a certified chemical fume hood to prevent inhalation sensitization. [2]
- Solution State: Double-gloving (Nitrile) is mandatory once the compound is dissolved in DMF/DCM. [1][2]
- Eye Protection: Chemical splash goggles are required during manual coupling steps; safety glasses with side shields are insufficient for liquid handling of peptide cocktails. [2]

Hazard Identification & Risk Assessment

Scientific Rationale: Effective safety protocols rely on understanding the physicochemical transition from solid to solution.[2]

The Dual-Phase Risk Profile

Phase	Primary Hazard	Mechanism of Action	GHS Classification (General)
Solid (Powder)	Inhalation / Irritation	Fine particulate matter can deposit in the bronchial tree; Fmoc-derivatives are known sensitizers.[1]	Skin Irrit. 2; Eye Irrit. 2A; STOT SE 3 (Resp)
Solution (in DMF)	Transdermal Absorption	DMF acts as a carrier solvent, dramatically increasing the skin permeation rate of the dissolved amino acid and coupling reagents.[2]	Repr.[2][3][4][5][6][7][8][9][10] 1B (DMF); Acute Tox. 4

Critical Insight: The "Ahx" (aminohexanoic acid) linker increases the hydrophobicity of the side chain compared to standard Lysine.[2] This can result in "stickier" powders that adhere to weighing spatulas, increasing the risk of aerosolization during transfer.[2]

Personal Protective Equipment (PPE) Matrix

This protocol uses a Barrier Analysis approach.[2] We do not rely on a single layer of protection.[2][6][9]

A. Hand Protection (The "Breakthrough" Rule)[2]

- Standard Protocol: Nitrile Gloves (Minimum 4 mil thickness).[1][2]
- The "Solvation Trigger":

- Handling Powder: Single pair of Nitrile gloves is acceptable.[2]
- Handling Solution (DMF/DCM): Double Gloving is required.[2]
- Why? DMF permeates standard nitrile gloves in <15 minutes.[2] The outer glove acts as a sacrificial barrier.[2] If the outer glove is splashed, strip it immediately; the inner glove remains the sterile barrier.[2]

B. Respiratory Protection[2][4][5][6][7]

- Primary: Certified Chemical Fume Hood (Face velocity: 0.5 m/s).[2]
- Secondary (If Hood Unavailable): N95 or P95 Particulate Respirator.[2]
 - Note: Use of N95s should be a last resort.[2] Weighing Fmoc-derivatives on an open bench is a leading cause of lab contamination.[1]

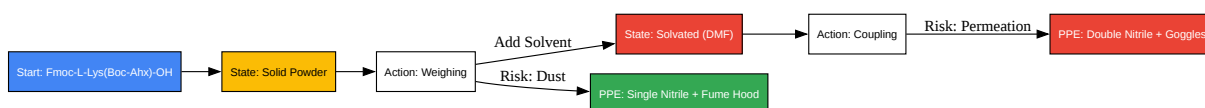
C. Ocular & Body Protection[4][5][6][7][12]

- Eyes: Chemical Splash Goggles (ANSI Z87.1+).[2] Reasoning: In the event of a splash, the Fmoc-moiety dissolved in organic solvent can cause severe corneal opacity.[2]
- Body: Lab coat (Cotton/Polyester blend).[2] Avoid synthetic fleeces which generate static electricity, causing the Fmoc-powder to disperse unpredictably.[2]

Operational Workflow: Step-by-Step

Objective: Maximize yield while minimizing exposure.

Diagram 1: The Safety Logic Flow



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Caption: Decision matrix for escalating PPE based on the physical state of the reagent.

Protocol 1: Static-Free Weighing

Fmoc-L-Lys(Boc-Ahx)-OH is prone to static charge.[1]

- Preparation: Place the analytical balance inside the fume hood. If vibration is an issue, use a marble balance table.
- Static Control: Use an ionizing gun (Zero-Stat) on the weighing boat before adding the powder.[2] This prevents the "jumping powder" phenomenon.[2]
- Transfer: Use a stainless steel spatula.[2] Do not use plastic, which generates static.[2]
- Clean Up: Wipe the balance area with a methanol-dampened Kimwipe immediately after use to capture invisible particulates.[2]

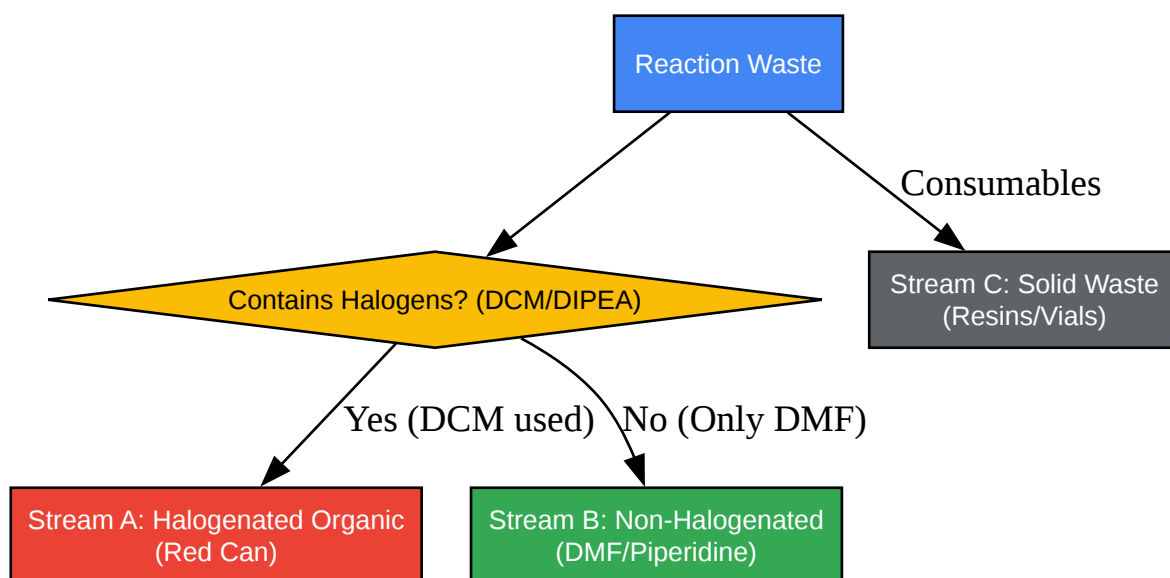
Protocol 2: Solvation & Coupling[2]

- Vessel: Dissolve the powder in a glass scintillation vial or round-bottom flask. Avoid dissolving directly in plastic conical tubes if using DCM, as oligomers can leach.[2]
- Ventilation: Keep the vial capped when not actively pipetting.
- Spill Management: If the solution spills on the bench, cover with a spill pad immediately. Do not wipe; the DMF will spread.[2] Absorb, then dispose.

Waste Disposal & Deactivation

Compliance: Follow 40 CFR 261 (RCRA) and local institutional guidelines.[1][2]

Diagram 2: Waste Segregation Workflow



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Caption: Segregation logic to prevent cross-contamination of waste streams.

Disposal Specifications

- Solid Waste: Weighing boats, contaminated gloves, and pipette tips must go into Hazardous Solid Waste (often a yellow bag or bucket), not regular trash.[2]
- Liquid Waste:
 - If DCM (Dichloromethane) was used: Halogenated Waste.[2]
 - If only DMF/NMP was used: Non-Halogenated Waste.[2]
 - Note: Never pour peptide waste down the sink.[2] The coupling reagents (HBTU/HATU) are aquatic toxins.[2]

Emergency Response Protocols

Incident	Immediate Action	Secondary Action
Powder Inhalation	Move to fresh air immediately.	Seek medical evaluation if wheezing occurs (sensitization sign).[2]
Skin Contact (Solid)	Brush off powder; wash with soap/water.[2]	Monitor for redness (contact dermatitis).[2]
Skin Contact (Solution)	Strip gloves immediately. Wash skin for 15 mins.[2]	DMF facilitates absorption; medical observation recommended.[2]
Eye Contact	Flush at eyewash station for 15 mins.	Do not rub. Seek ophthalmologist (corneal abrasion risk).[2]

References

- National Institutes of Health (PubChem). Fmoc-Lys(Boc)-OH Compound Summary (CID 2724628).[1][2] (Note: Parent compound data used for toxicological baseline).[2] [\[Link\]](#)[1][2]
- University of California, Irvine. Standard Practices for Fmoc-Based Solid-Phase Peptide Synthesis.[1] (Safety protocols regarding DMF and Fmoc handling). [\[Link\]](#)
- American Chemical Society (ACS). Sustainability Challenges in Peptide Synthesis and Purification.[2] (Waste management and solvent toxicity context). [\[Link\]](#)[1][2]

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Sources

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